

An In-depth Technical Guide to the Basic Pharmacological Profile of Strophanthidin

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Compound of Interest

Compound Name: *strophanthidin*

Cat. No.: *B1199297*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Strophanthidin is a cardiac glycoside, a class of naturally occurring compounds known for their profound effects on heart muscle.[1][2][3] Historically, it has been used in the treatment of heart conditions, though its clinical application has largely been superseded by safer alternatives with a wider therapeutic index.[2] Derived from the seeds of *Strophanthus* species, **strophanthidin's** primary mechanism of action involves the inhibition of the Na⁺/K⁺-ATPase enzyme, leading to enhanced cardiac contractility.[2][4] This guide provides a comprehensive overview of the basic pharmacological profile of **strophanthidin**, intended for professionals in research and drug development.

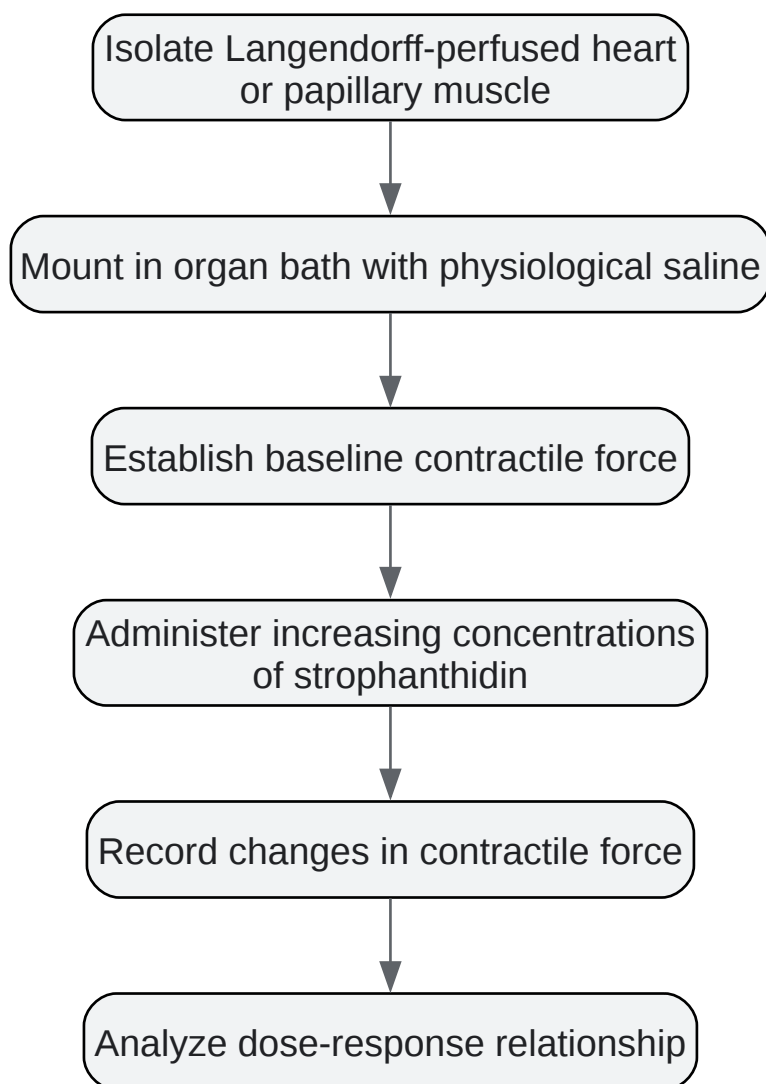
Mechanism of Action

The principal pharmacological effect of **strophanthidin** is its inhibitory action on the sodium-potassium adenosine triphosphatase (Na⁺/K⁺-ATPase) pump, an enzyme crucial for maintaining the electrochemical gradients of sodium and potassium ions across the cell membrane.[4][5][6]

Inhibition of the Na⁺/K⁺-ATPase pump by **strophanthidin** leads to an increase in the intracellular sodium concentration.^{[5][7][8]} This elevation of intracellular sodium alters the function of the sodium-calcium exchanger (NCX). Instead of its usual role of extruding calcium from the cell, the increased intracellular sodium concentration drives the NCX to work in reverse, bringing more calcium into the cell.^{[5][7]} The resulting increase in intracellular calcium concentration is the key event that enhances the force of contraction of the heart muscle, an effect known as a positive inotropic effect.^{[5][7][8]}

It is important to note that the effects of **strophanthidin** on Na⁺/K⁺-ATPase activity are concentration-dependent. At very low concentrations (0.1 and 1 nmol/L), **strophanthidin** has been observed to increase Na⁺/K⁺-ATPase activity, while at higher concentrations (1-100 μmol/L), it exhibits its characteristic inhibitory effect.^{[1][3][9]}

Signaling Pathway of Strophanthidin



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